

handling and storage of air-sensitive diiron nonacarbonyl

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Compound of Interest

Compound Name: *Diiron nonacarbonyl*

Cat. No.: *B1239563*

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Technical Support Center: Diiron Nonacarbonyl ($\text{Fe}_2(\text{CO})_9$)

Welcome to the technical support center for **diiron nonacarbonyl** ($\text{Fe}_2(\text{CO})_9$). This guide is designed for researchers, scientists, and drug development professionals, providing essential information on the handling, storage, and troubleshooting of experiments involving this air-sensitive reagent.

Frequently Asked Questions (FAQs)

Q1: What are the key physical and chemical properties of **diiron nonacarbonyl**?

A1: **Diiron nonacarbonyl** is a micaceous, orange crystalline solid.^{[1][2]} It is notable for being virtually insoluble in all common solvents, which presents a significant challenge in its application.^{[1][3][4][5]} The compound is sensitive to heat, light, and air, and it decomposes at around 100 °C without melting.^{[2][6][7]} Due to its low solubility, studying its properties is challenging, and analyses are often limited to solid-state techniques.^{[2][5]}

Q2: What are the recommended storage conditions for **diiron nonacarbonyl**?

A2: To prevent decomposition, **diiron nonacarbonyl** must be stored under a dry, inert atmosphere such as argon or nitrogen.^{[2][8][9]} It should be kept in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.^{[2][9]} Refrigerated storage, ideally

between 2-8°C or as low as -20°C, is recommended.[2][8][9][10] It is crucial to prevent any contact with moisture or air.[2][8][10]

Q3: How should I handle **diiron nonacarbonyl** safely in the laboratory?

A3: All handling of **diiron nonacarbonyl** should be performed under an inert atmosphere using a glovebox or Schlenk line techniques to minimize exposure to air and moisture.[2][8] Use spark-proof tools and ensure adequate ventilation.[8] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and appropriate protective clothing, should be worn.[8][11] Avoid creating dust, and wash hands thoroughly after handling.[8][9]

Q4: What are the primary hazards associated with **diiron nonacarbonyl**?

A4: **Diiron nonacarbonyl** is a toxic and flammable solid.[1][10] The primary health risk comes from its potential to release carbon monoxide (CO), a highly toxic gas, upon decomposition.[2][3] It is toxic if swallowed or inhaled.[10][11] Large quantities may spontaneously ignite, especially if not stored properly.[10][12] It is also water-reactive and can release flammable gases upon contact with water.[8][10]

Q5: How should I dispose of **diiron nonacarbonyl** waste and empty containers?

A5: Waste **diiron nonacarbonyl** and contaminated materials should be treated as hazardous waste. Disposal should be carried out by a licensed disposal company.[9] A recommended method is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[9] Empty containers retain product residue and can be dangerous; they should not be pressurized, cut, welded, or exposed to heat or sparks.[8]

Troubleshooting Guide

Q1: My reaction with **diiron nonacarbonyl** is extremely slow or not starting. What could be the cause?

A1: Sluggish or stalled reactions are a common issue. The primary causes are:

- **Poor Solubility:** $\text{Fe}_2(\text{CO})_9$ is virtually insoluble in most solvents.[6] This severely limits the concentration of reactive iron species in the solution.

- Low Temperature: While gentle heating can sometimes help, low reaction temperatures can contribute to slow kinetics.[\[6\]](#)
- Reagent Decomposition: If the **diiron nonacarbonyl** has been improperly stored, it may have decomposed, reducing its reactivity.[\[6\]](#) Always use freshly opened or properly stored material.[\[6\]](#)

To troubleshoot, consider the following:

- Switch to a coordinating solvent like tetrahydrofuran (THF). THF can react with $\text{Fe}_2(\text{CO})_9$ to form soluble, reactive species like $\text{Fe}(\text{CO})_4(\text{THF})$.[\[1\]](#)[\[6\]](#)[\[13\]](#)
- For reactions in non-coordinating solvents (e.g., benzene, hexane), which are conducted as a slurry, gentle heating (e.g., 40-50 °C) may be necessary to drive the reaction.[\[6\]](#)
- Ensure efficient stirring to maximize the surface area of the solid reagent, especially in slurry reactions.[\[6\]](#)
- An alternative method to improve solubility is the use of amines, which can react with $\text{Fe}_2(\text{CO})_9$ to form soluble anionic iron carbonyl species.[\[6\]](#)[\[14\]](#)

Q2: I am observing a low yield of my desired product. What are the likely reasons?

A2: Low yields can be attributed to several factors:

- Incomplete Reaction: The heterogeneous nature of many reactions can make it difficult to determine the endpoint, leading to premature workup.[\[6\]](#)
- Decomposition: $\text{Fe}_2(\text{CO})_9$ is sensitive to heat and light, which can cause it to decompose into less reactive or unwanted species like iron pentacarbonyl ($\text{Fe}(\text{CO})_5$) and triiron dodecacarbonyl ($\text{Fe}_3(\text{CO})_{12}$), particularly in hydrocarbon solvents.[\[6\]](#)
- Side Reactions: The solvent may not be inert. For example, THF can participate in the reaction, potentially leading to side products.[\[6\]](#)

To improve your yield:

- Monitor the reaction progress carefully using techniques like TLC, GC, or IR spectroscopy to ensure it has gone to completion.[\[6\]](#)
- Minimize reaction time and temperature to reduce the decomposition of the starting material.[\[6\]](#)
- Protect the reaction from light.[\[2\]](#)
- Optimize the workup procedure to minimize product loss. This may involve filtering the reaction mixture through Celite to remove insoluble iron byproducts.[\[6\]](#)

Q3: My reaction is producing a mixture of products, including $\text{Fe}(\text{CO})_5$ and $\text{Fe}_3(\text{CO})_{12}$. How can I prevent this?

A3: The formation of $\text{Fe}(\text{CO})_5$ and $\text{Fe}_3(\text{CO})_{12}$ is a known decomposition pathway for **diiron nonacarbonyl**, especially when heated in non-coordinating hydrocarbon solvents.[\[6\]](#) To minimize these side products, you can:

- Use the mildest possible reaction conditions (lower temperature, shorter reaction time).
- If the reaction chemistry allows, switch to a coordinating solvent like THF, which can favor the formation of the desired reactive intermediate over decomposition products.[\[6\]](#)
- Ensure a strict inert atmosphere is maintained throughout the reaction, as the presence of oxygen can accelerate decomposition.[\[6\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **Diiron Nonacarbonyl**

Property	Value	Reference(s)
Chemical Formula	$\text{Fe}_2(\text{CO})_9$	[1]
Molar Mass	363.78 g/mol	[1][3]
Appearance	Micaceous orange/yellow-orange crystals	[1][2][12]
Density	2.08 - 2.85 g/cm ³	[1][2][3]
Melting Point	Decomposes at ~100 °C	[1][2][7]
Solubility	Virtually insoluble in water and common organic solvents	[1][2][3]
Hazards	Toxic, Flammable, Air and Moisture Sensitive	[1][2][10]

Table 2: Impact of Solvent Choice on **Diiron Nonacarbonyl** Reactions

Solvent Class	Example(s)	Interaction with $\text{Fe}_2(\text{CO})_9$	Typical Use	Considerations	Reference(s)
Coordinating	Tetrahydrofuran (THF)	Reacts to form soluble $\text{Fe}(\text{CO})_5$ and a reactive $\text{Fe}(\text{CO})_4(\text{THF})$ complex.	Precursor to $\text{Fe}(\text{CO})_4\text{L}$ and $\text{Fe}(\text{CO})_3(\text{diene})$ complexes.	THF is not an inert solvent and can participate in side reactions.	[1] [6] [15]
Aromatic	Benzene, Toluene	Used as a suspension medium for slurry-based reactions.	Synthesis of alkene-iron carbonyl complexes.	Slower reaction rates; requires thermal activation; potential for thermal decomposition to $\text{Fe}(\text{CO})_5$ and $\text{Fe}_3(\text{CO})_{12}$.	[6]
Aliphatic	Hexane, Heptane	Used as a suspension medium for slurry-based reactions.	Used when a non-coordinating solvent is required.	Very slow reaction rates; significant decomposition to $\text{Fe}(\text{CO})_5$ and $\text{Fe}_3(\text{CO})_{12}$.	[6]
Amine-based	Dodecylamine (DDA) in 1-octadecene (ODE)	Reacts to form soluble anionic iron carbonyl species.	Synthesis of iron and iron alloy nanoparticles.	The amine is a reactant and will influence the final product.	[6] [14] [16]

Experimental Protocols

Protocol 1: General Handling and Transfer of **Diiron Nonacarbonyl** under Inert Atmosphere

This protocol describes the safe transfer of solid $\text{Fe}_2(\text{CO})_9$ from its storage container to a reaction flask using Schlenk line techniques.

Materials:

- **Diiron nonacarbonyl** in a sealed container
- Flame-dried Schlenk flask equipped with a magnetic stir bar and a septum
- Spatula
- Nitrogen or Argon gas source connected to a Schlenk line
- Vacuum pump

Procedure:

- **Prepare the Glassware:** Ensure the Schlenk flask and spatula are thoroughly dried in an oven and subsequently flame-dried under vacuum on the Schlenk line to remove all traces of moisture.
- **Purge the Flask:** Connect the flask to the Schlenk line. Evacuate the flask under high vacuum and then backfill with inert gas (Nitrogen or Argon). Repeat this cycle at least three times to ensure a completely inert atmosphere inside the flask.
- **Establish a Positive Pressure:** Leave the flask under a positive pressure of inert gas. This can be observed by the bubbling of the gas through an oil bubbler on the manifold.
- **Weigh and Transfer:** Briefly remove the septum and, under a strong positive flow of inert gas, quickly add the desired amount of **diiron nonacarbonyl** to the flask using the dry spatula.
- **Reseal the Flask:** Immediately reseal the flask with the septum.

- Purge Again: Evacuate and backfill the flask with inert gas three more times to remove any air that may have entered during the transfer.
- Proceed with Reaction: The flask is now ready for the addition of anhydrous solvents and other reagents via syringe or cannula.

Protocol 2: Synthesis of (Benzylideneacetone)iron Tricarbonyl

This protocol is a representative example of using $\text{Fe}_2(\text{CO})_9$ to transfer an $\text{Fe}(\text{CO})_3$ unit to a diene.[\[1\]](#)

Materials:

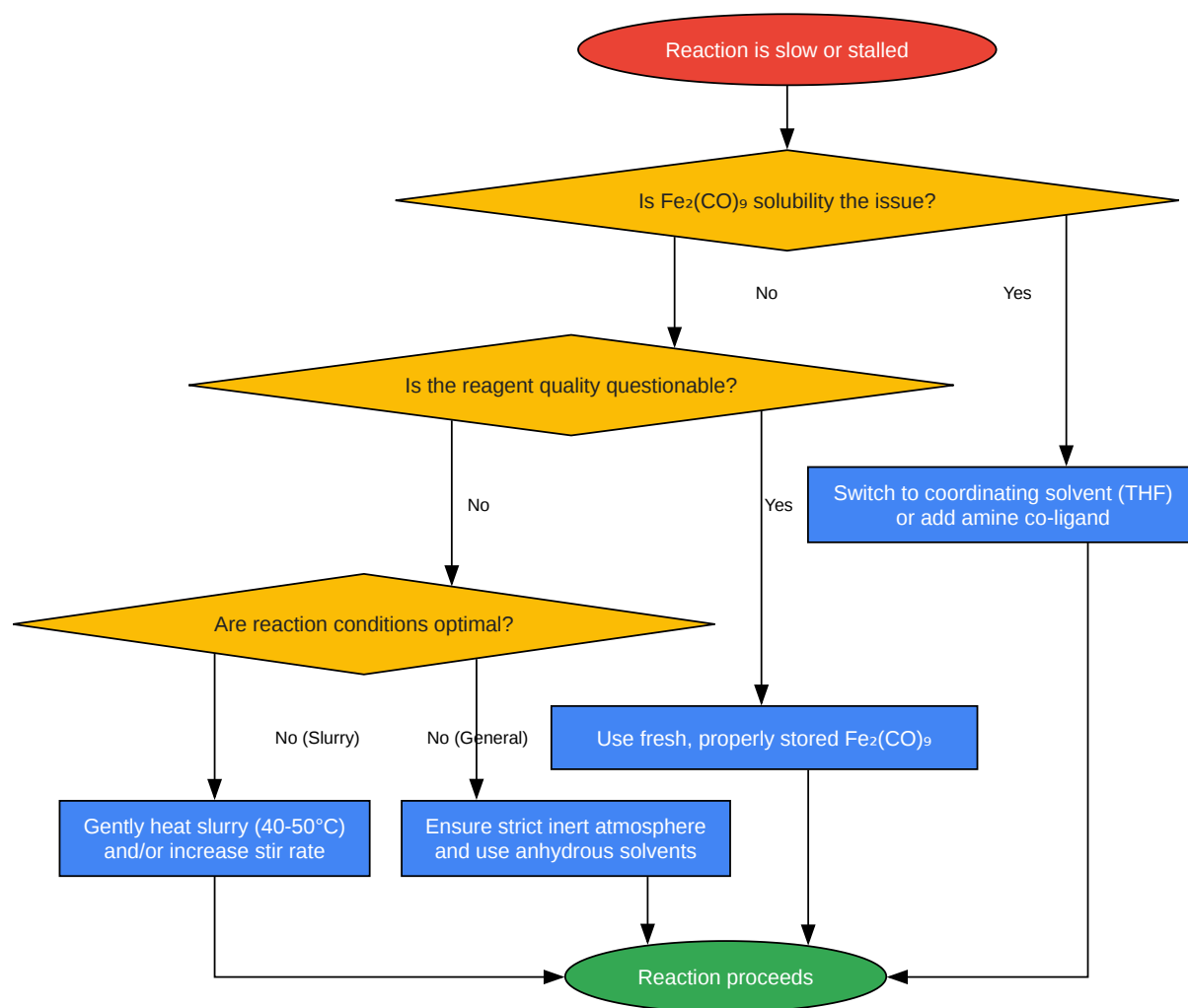
- **Diiron nonacarbonyl** ($\text{Fe}_2(\text{CO})_9$)
- Benzylideneacetone
- Anhydrous benzene or tetrahydrofuran (THF)
- Schlenk flask with reflux condenser and magnetic stir bar
- Inert atmosphere (Nitrogen or Argon)
- Celite

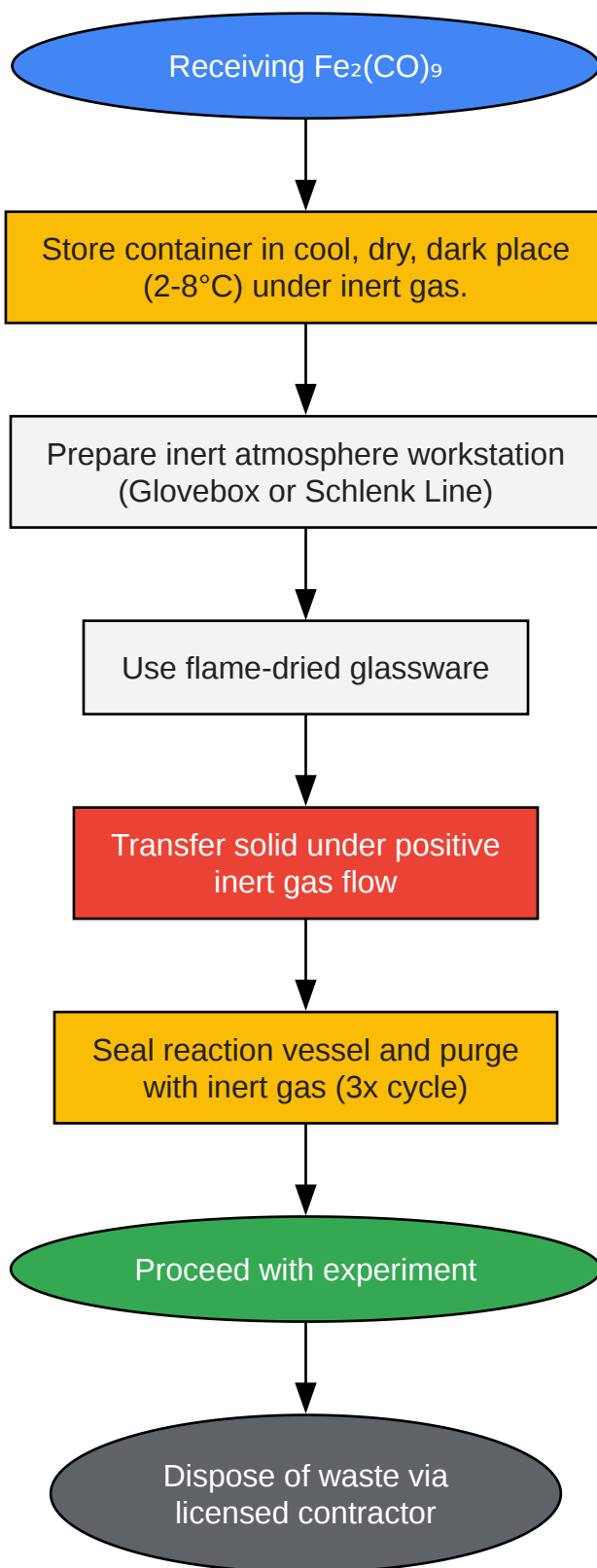
Procedure:

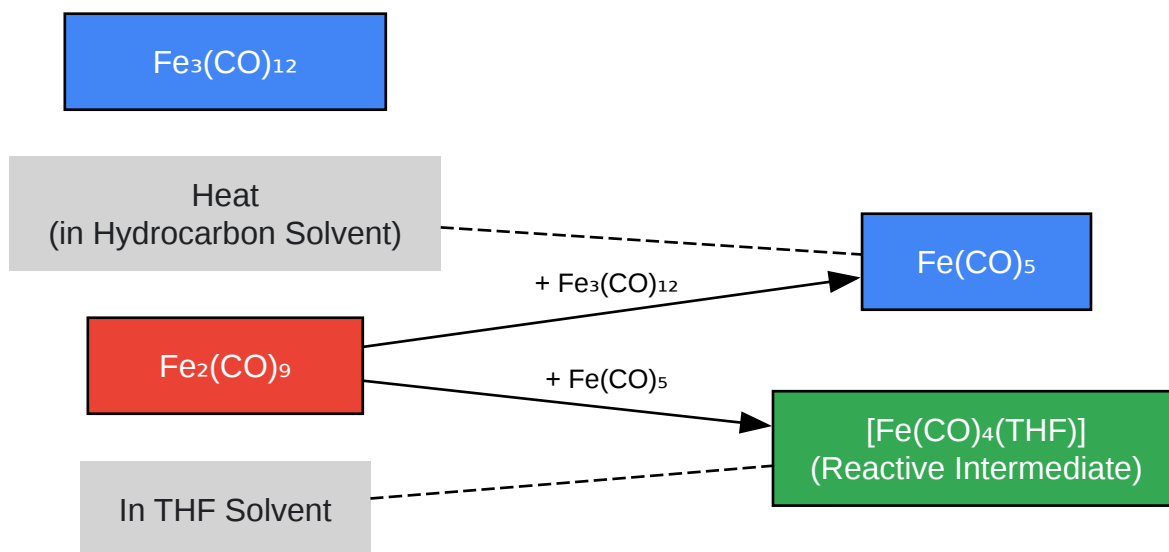
- Reaction Setup: Assemble a flame-dried Schlenk flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.[\[6\]](#)
- Charge Reagents: To the flask, add **diiron nonacarbonyl** and benzylideneacetone.[\[6\]](#)
- Solvent Addition: Add the chosen anhydrous solvent (benzene or THF) via cannula or syringe.[\[6\]](#)
- Reaction Conditions:

- Using Benzene: The reaction will be a heterogeneous slurry. Gentle heating to 40-50 °C is typically required to drive the reaction.^[6]
- Using THF: The **diiron nonacarbonyl** will slowly dissolve as it reacts. The reaction may proceed at room temperature, though gentle warming can accelerate it.^[6]
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or infrared spectroscopy (observing the disappearance of the CO stretching bands of $\text{Fe}_2(\text{CO})_9$).^[6]
- Workup: Once the reaction is complete, cool the mixture to room temperature. Filter the reaction mixture through a pad of Celite to remove insoluble iron-containing byproducts.^[6]
- Purification: Remove the solvent from the filtrate under reduced pressure. The resulting crude product can then be purified by crystallization or column chromatography.^[6]

Visualizations







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